

Commercial Availability and Research Applications of 4-Aminothiobenzamide: A Technical Guide

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Compound of Interest

Compound Name: *p*-Aminobenzothiamide

CAS No.: 4714-67-4

Cat. No.: B124670

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of 4-Aminothiobenzamide (CAS No. 4714-67-4) for research purposes. It further details potential experimental applications and associated signaling pathways, drawing from research on structurally and functionally related benzamide and thiobenzamide analogs. This guide is intended to serve as a foundational resource for investigators interested in exploring the therapeutic potential of this compound.

Commercial Availability

4-Aminothiobenzamide is readily available from several major chemical suppliers, ensuring its accessibility for research and development. The compound is typically supplied as a solid with a purity of 97% or higher. Below is a summary of commercial sources and relevant product information.

Supplier	Product Number	Purity	Available Quantities	CAS Number	Molecular Formula	Molecular Weight
Sigma-Aldrich	724904	97%	1 g	4714-67-4	C ₇ H ₈ N ₂ S	152.22 g/mol
Apollo Scientific	OR11119	97%	5 g, 25 g, 100 g, 500 g	4714-67-4	C ₇ H ₈ N ₂ S	152.22 g/mol
Santa Cruz Biotechnol ogy	sc-280805	-	Contact for details	4714-67-4	C ₇ H ₈ N ₂ S	152.22 g/mol

Note: Pricing and availability are subject to change. Please refer to the suppliers' websites for the most current information.

Physicochemical Properties and Safety Information

- Appearance: Solid
- Melting Point: 185-190 °C
- Synonyms: 4-Aminobenzenecarbothioamide, **p-Aminobenzothiamide**[\[1\]](#)
- Hazard Statements: Harmful if swallowed (H302), May cause an allergic skin reaction (H317), Causes serious eye irritation (H319)[\[1\]](#)
- Safety Precautions: Standard laboratory personal protective equipment should be worn. Avoid inhalation of dust and contact with skin and eyes.

Potential Research Applications and Experimental Protocols

While specific experimental protocols for 4-Aminothiobenzamide are not extensively documented in publicly available literature, its structural similarity to other well-studied aminobenzamide and thiobenzamide derivatives suggests its potential utility in several

research areas. The aminobenzamide scaffold is a known pharmacophore for inhibitors of enzymes such as Histone Deacetylases (HDACs) and Dipeptidyl Peptidase-4 (DPP-IV).

Representative Experimental Protocol: In Vitro Histone Deacetylase (HDAC) Inhibition Assay

This protocol is a representative method for evaluating the inhibitory activity of a compound like 4-Aminothiobenzamide against class I HDACs. It is based on established procedures for benzamide-based HDAC inhibitors.

Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of 4-Aminothiobenzamide against a specific HDAC isoform (e.g., HDAC1).

Materials:

- Recombinant human HDAC1 enzyme
- Fluorogenic HDAC substrate (e.g., Boc-Lys(Ac)-AMC)
- Trichostatin A (TSA) as a positive control inhibitor
- Assay buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM $MgCl_2$)
- Developer solution (containing a protease to cleave the deacetylated substrate)
- 4-Aminothiobenzamide stock solution in DMSO
- Black, opaque 96-well microplates
- Fluorescence microplate reader

Procedure:

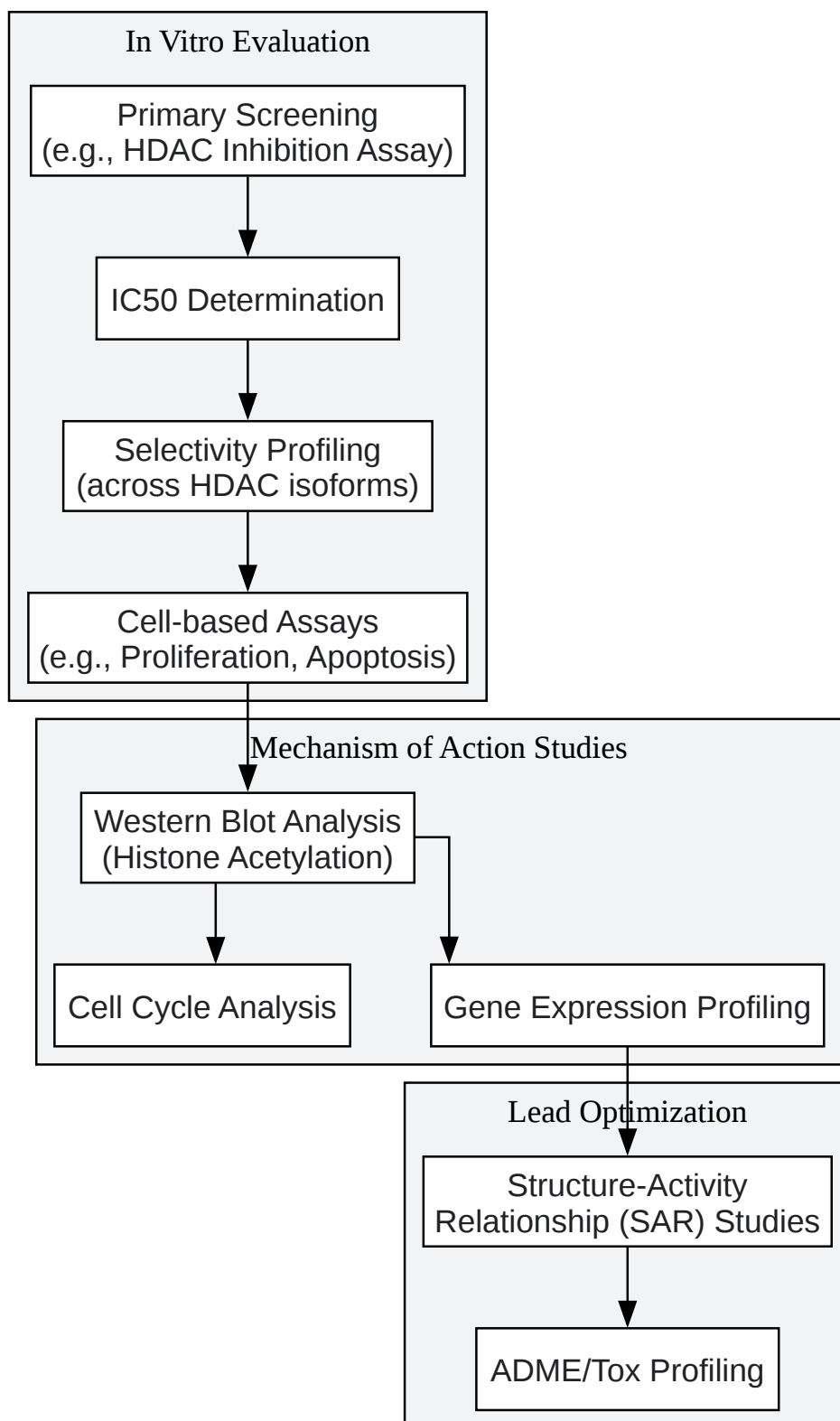
- **Compound Preparation:** Prepare a serial dilution of 4-Aminothiobenzamide in assay buffer. The final DMSO concentration in the assay should be kept below 1%.
- **Enzyme Reaction:** a. To the wells of the 96-well plate, add the assay buffer, the diluted 4-Aminothiobenzamide or control, and the recombinant HDAC1 enzyme. b. Incubate for 15

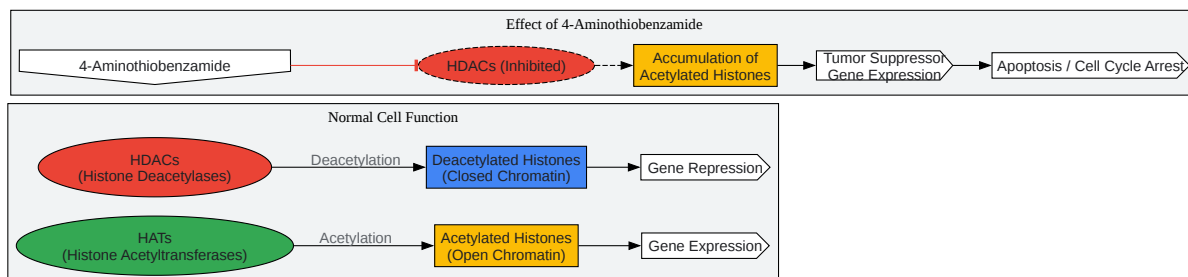
minutes at 37°C to allow the compound to interact with the enzyme. c. Initiate the reaction by adding the fluorogenic HDAC substrate.

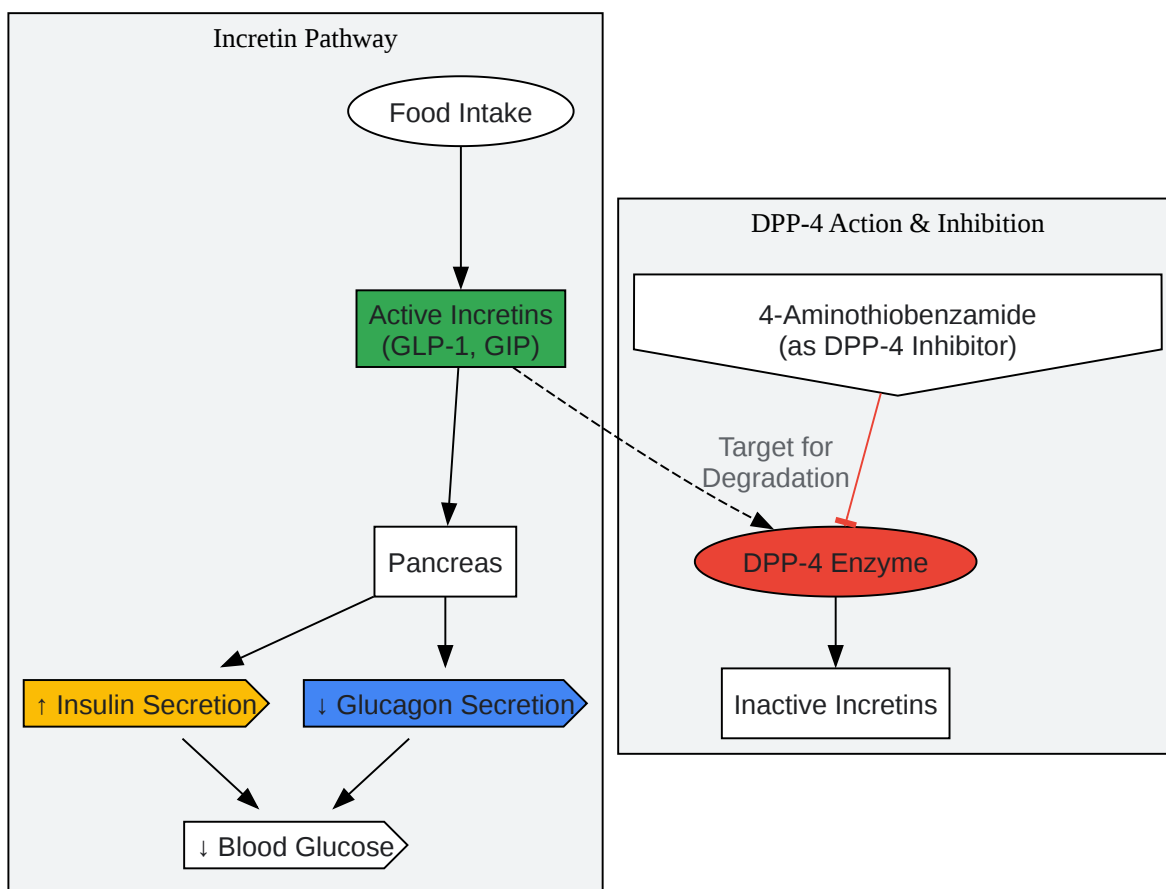
- Incubation: Incubate the plate at 37°C for 60 minutes.
- Development: Stop the enzymatic reaction by adding the developer solution. Incubate at 37°C for an additional 15 minutes to allow for the generation of the fluorescent signal.
- Fluorescence Measurement: Measure the fluorescence intensity using a microplate reader (e.g., excitation at 360 nm and emission at 460 nm).
- Data Analysis: Calculate the percentage of inhibition for each concentration of 4-Aminothiobenzamide relative to the vehicle control. Determine the IC₅₀ value by plotting the percentage of inhibition against the log of the compound concentration and fitting the data to a dose-response curve.

Representative Experimental Workflow for Drug Discovery

The following diagram illustrates a typical workflow for the initial stages of a drug discovery project investigating a compound such as 4-Aminothiobenzamide.







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References

- 1. p-Aminobenzothiamide | C₇H₈N₂S | CID 2756559 - PubChem [pubchem.ncbi.nlm.nih.gov]
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